

An In-depth Technical Guide to the Thermodynamic Properties of Strontium Dihydride

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Compound of Interest

Compound Name: Strontium hydride (SrH₂)

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Introduction

Strontium dihydride (SrH₂), a saline hydride, is a compound of growing interest in various scientific and industrial fields. Its potential applications as a reducing agent, a precursor for other strontium-containing compounds, and in hydrogen storage technologies necessitate a thorough understanding of its fundamental physicochemical properties. This technical guide provides a comprehensive overview of the core thermodynamic properties of strontium dihydride, supported by detailed experimental protocols and visualizations to facilitate its application in research and development.

Core Thermodynamic Properties

The thermodynamic stability and reactivity of strontium dihydride are governed by its key thermodynamic parameters. These values are crucial for predicting reaction equilibria, energy requirements for synthesis and decomposition, and for the design of processes involving SrH₂.

Data Presentation

The following tables summarize the essential thermodynamic and physical properties of strontium dihydride.

Property	Value	Units	Notes
Molar Mass	89.636	g/mol	
Density	3.26	g/cm ³	[1][2]
Melting Point	1050	°C	Decomposes[1]
Crystal Structure	Orthorhombic (cotunnite-type)	Space group Pnma[2]	

Thermodynamic Parameter	Calculated Value (at 298 K)	Units
Standard Enthalpy of Formation (ΔH_f°)	-176.7	kJ/mol
Standard Molar Entropy (S°)	48.3	J/(mol·K)
Specific Heat Capacity (C_p)	44.7	J/(mol·K)

Note: The calculated thermodynamic values are based on density functional theory (DFT) as reported by Hector et al. (2007).

Experimental Protocols

A detailed understanding of the synthesis of strontium dihydride is paramount for its practical application. The primary method for the preparation of SrH₂ is through the direct reaction of elemental strontium with hydrogen gas at elevated temperatures.

Synthesis of Strontium Dihydride

Objective: To synthesize strontium dihydride (SrH₂) from high-purity strontium metal and hydrogen gas.

Materials:

- Strontium metal (99.5% purity or higher)
- High-purity hydrogen gas (H₂)

- Inert gas (e.g., Argon)

Equipment:

- Tube furnace with temperature control
- Quartz or alumina reaction tube
- Gas handling system with mass flow controllers
- Vacuum pump
- Glovebox with an inert atmosphere

Procedure:

- Preparation of Reactants: Inside an inert atmosphere glovebox, a known quantity of strontium metal is cleaned of any surface oxides and placed into a molybdenum or tantalum crucible. The crucible is then positioned within the reaction tube.
- Assembly and Purging: The reaction tube is sealed and connected to the gas handling system. The system is then evacuated to a high vacuum to remove any residual air and moisture. Subsequently, the system is purged with high-purity argon gas. This evacuation and purging cycle is repeated multiple times to ensure an inert environment.
- Hydrogenation: The flow of argon is stopped, and high-purity hydrogen gas is introduced into the reaction system. The pressure of the hydrogen gas is maintained at a slight positive pressure.
- Heating Profile: The tube furnace is heated to a temperature of 300-400 °C.^[2] The reaction of strontium with hydrogen is exothermic and typically initiates as the temperature rises.
- Reaction Monitoring: The progress of the reaction can be monitored by observing the pressure drop in the closed system as hydrogen is consumed. The reaction is considered complete when the hydrogen pressure stabilizes.
- Cooling and Passivation: After the reaction is complete, the furnace is slowly cooled to room temperature under a continuous flow of hydrogen. Once at room temperature, the hydrogen

is purged from the system with an inert gas like argon.

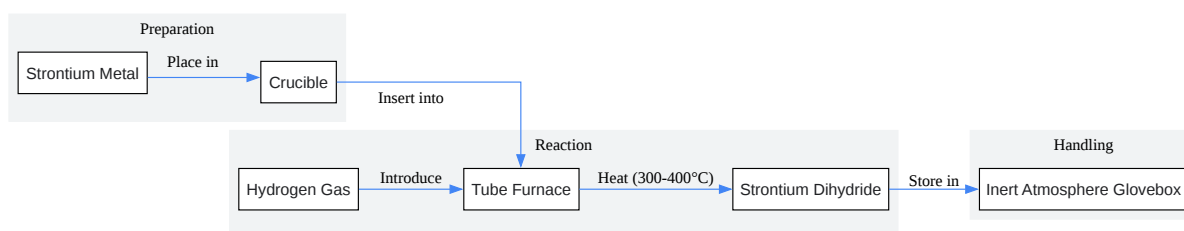
- Sample Handling: The resulting strontium dihydride, a grayish-white powder, is handled exclusively under an inert atmosphere to prevent reaction with air and moisture.

Safety Precautions:

- Strontium metal is highly reactive and pyrophoric in powdered form.
- Hydrogen gas is flammable and can form explosive mixtures with air.
- The synthesis should be carried out in a well-ventilated area, and appropriate personal protective equipment (PPE) should be worn.

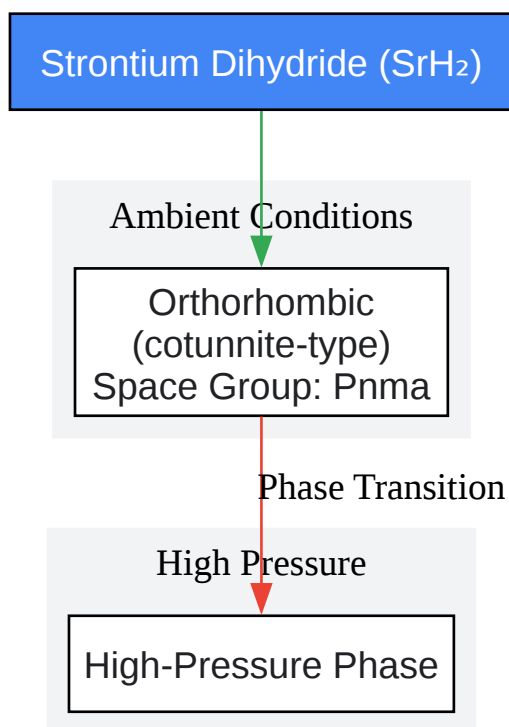
Visualizations

To aid in the conceptual understanding of the synthesis process and the structural relationships of strontium dihydride, the following diagrams are provided.



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Figure 1: Experimental workflow for the synthesis of strontium dihydride.



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Figure 2: Phase relationship of strontium dihydride under different pressure conditions.

Conclusion

This technical guide has provided a detailed overview of the core thermodynamic properties of strontium dihydride, including its enthalpy of formation, entropy, and specific heat capacity. A comprehensive experimental protocol for its synthesis via direct combination of the elements has been outlined, emphasizing the necessary safety precautions. The provided visualizations offer a clear depiction of the synthesis workflow and the structural relationship of its phases. This information is intended to serve as a valuable resource for researchers and professionals working with or exploring the applications of strontium dihydride. Further experimental validation of the calculated thermodynamic data is encouraged to refine our understanding of this important compound.

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